

Validating the effect of Perphenazine on mitochondrial respiration in isolated mitochondria

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Compound of Interest

Compound Name: Perphenazine

Cat. No.: B1679617

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Perphenazine's Impact on Mitochondrial Respiration: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the effects of **Perphenazine** and other antipsychotic medications on mitochondrial respiration in isolated mitochondria. The data presented is compiled from multiple studies to offer a comprehensive overview for researchers investigating drug-induced mitochondrial dysfunction.

Perphenazine and Mitochondrial Function: An Overview

Perphenazine, a typical antipsychotic of the phenothiazine class, has been shown to impact mitochondrial function, leading to cellular stress and potential toxicity. Studies indicate that **Perphenazine** can induce mitochondrial damage, including fragmentation, and lead to a decrease in cellular ATP levels. This disruption of mitochondrial integrity and function is a critical area of investigation for understanding both the therapeutic and adverse effects of this and other antipsychotic drugs.

Comparative Effects of Antipsychotics on Mitochondrial Respiration

The following tables summarize the quantitative effects of **Perphenazine** and other common antipsychotics on key parameters of mitochondrial respiration. It is important to note that the data is collated from various studies using different experimental models (e.g., rat liver, pig brain mitochondria), which may influence the results.

Drug	Class	Effect on Mitochondrial Respiration	IC50 (Complex I-linked Respiration)	Source
Perphenazine	Typical (Phenothiazine)	Induces mitochondrial damage and decreases cellular ATP levels.[1][2]	Data Not Available	[1][2]
Chlorpromazine	Typical (Phenothiazine)	Inhibits Complex I-linked respiration. Can act as an uncoupler in basal respiration and an ETC inhibitor under uncoupled respiration.[3][4]	~116 μ M (pig brain)	[3]
Haloperidol	Typical (Butyrophenone)	Inhibits Complex I-linked respiration.[3][4]	~64.9 μ M (pig brain)	[3]
Trifluoperazine	Typical (Phenothiazine)	Completely inhibits ADP-stimulated (State 3) respiration at 66 μ M.[5]	Not explicitly stated, but complete inhibition at 66 μ M	[5]
Risperidone	Atypical	Inhibits Complex I-linked respiration.[3][4]	Data Not Available	[3][4]
Quetiapine	Atypical	Inhibits Complex I-linked respiration.[3][4]	Data Not Available	[3][4]

Olanzapine	Atypical	Did not significantly inhibit mitochondrial respiratory rate in one study.[3]	Not Applicable	[3]
Aripiprazole	Atypical	Inhibits Complex I-linked respiration.[3]	Data Not Available	[3]

Inhibition of Mitochondrial Respiratory Chain Complexes

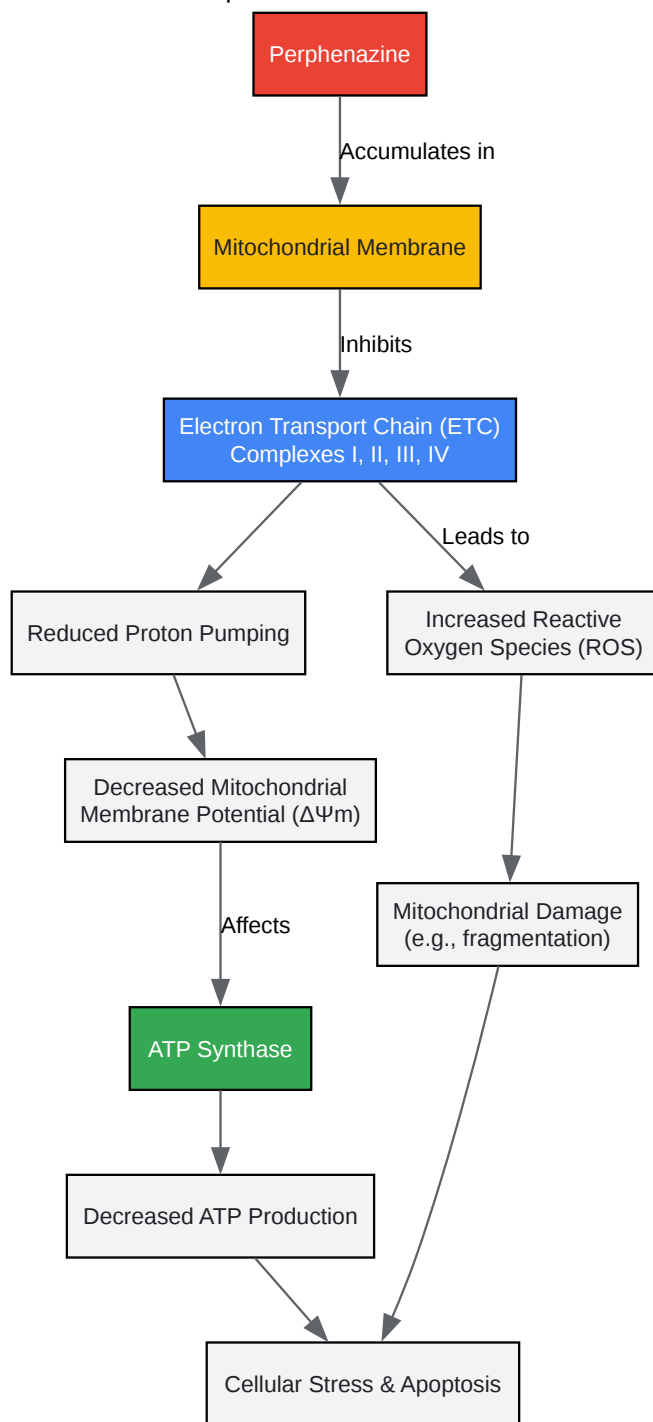
Several antipsychotics have been shown to directly inhibit the enzymatic activity of the electron transport chain (ETC) complexes.

Drug	Complex I Inhibition	Complex II+III Inhibition	Complex IV Inhibition	Source
Chlorpromazine	Yes	No significant inhibition reported	Yes	[3]
Haloperidol	Yes	No significant inhibition reported	No significant inhibition reported	[3]
Zotepine	Yes	Yes	Yes	[3]
Aripiprazole	Yes	Yes	No significant inhibition reported	[3]
Quetiapine	Yes	Yes	No significant inhibition reported	[3]
Risperidone	Yes	Yes	No significant inhibition reported	[3]
Clozapine	Yes	No significant inhibition reported	No significant inhibition reported	[3]

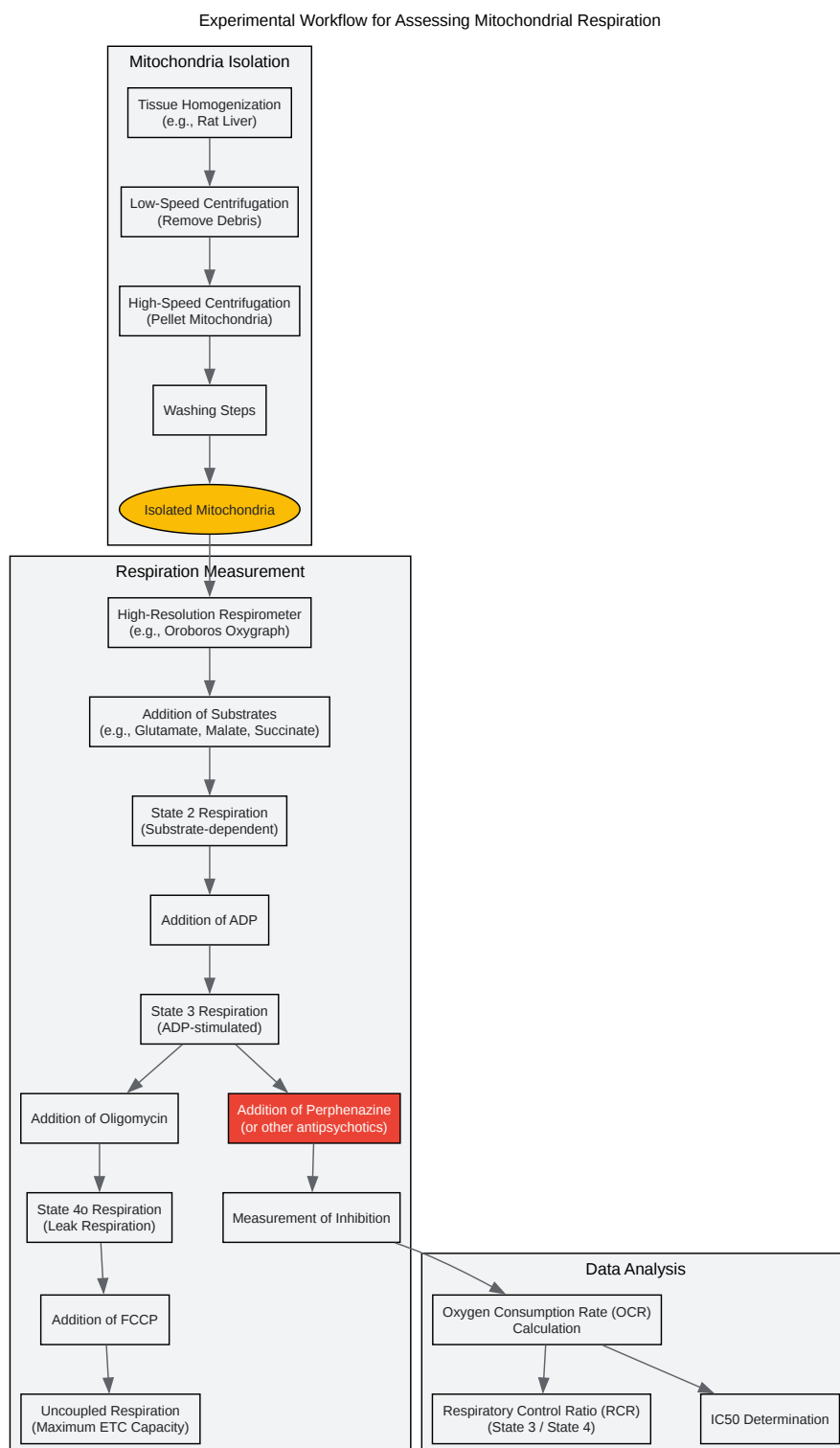
Signaling Pathways and Experimental Workflow

To visualize the mechanisms and experimental procedures involved in assessing the effects of **Perphenazine** on mitochondrial respiration, the following diagrams are provided.

Potential Mechanism of Perphenazine-Induced Mitochondrial Dysfunction

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Caption: A diagram illustrating the potential signaling pathway of **Perphenazine**-induced mitochondrial dysfunction.



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